

Navigating Metabolic Pathways: A Technical Guide to Sucrose-13C

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Compound of Interest

Compound Name: Sucrose-13C

Cat. No.: B12363151

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Sucrose-13C**, a critical tool in metabolic research and diagnostics. We will cover its fundamental properties, detailed experimental protocols for its use, and the key metabolic pathways it helps to elucidate.

Quantitative Data on Sucrose-13C Isotopologues

Sucrose-13C is not a single molecular entity but rather a family of isotopically labeled molecules where one or more carbon-12 atoms are substituted with carbon-13 atoms. The choice of isotopologue is critical as it determines the specific metabolic pathways being traced. Below is a summary of common **Sucrose-13C** variants.

Isotopologue	CAS Number	Molecular Weight (g/mol)
Sucrose-(glucose-1- ¹³ C)	1485475-69-1	343.29[1][2][3]
Sucrose-(glucose- ¹³ C ₆)	2140850-84-4	348.25[4]
Sucrose- ¹³ C ₁₂	1217464-95-3	354.21[5]

Experimental Protocol: The ¹³C-Sucrose Breath Test

The ¹³C-Sucrose Breath Test (SBT) is a non-invasive method for assessing the activity of the intestinal enzyme sucrase-isomaltase. This test is valuable in diagnosing conditions related to

gut health and function, such as environmental enteropathy and congenital sucrase-isomaltase deficiency.

Patient Preparation

- **Dietary Restrictions:** For three days prior to the test, the patient should adhere to a diet low in natural ^{13}C content. This typically involves avoiding C4 plants and their products, such as corn, pineapple, and sugarcane.
- **Fasting:** The patient must fast for a minimum of 8-12 hours overnight before the test. Water is permitted during this period.

Test Administration

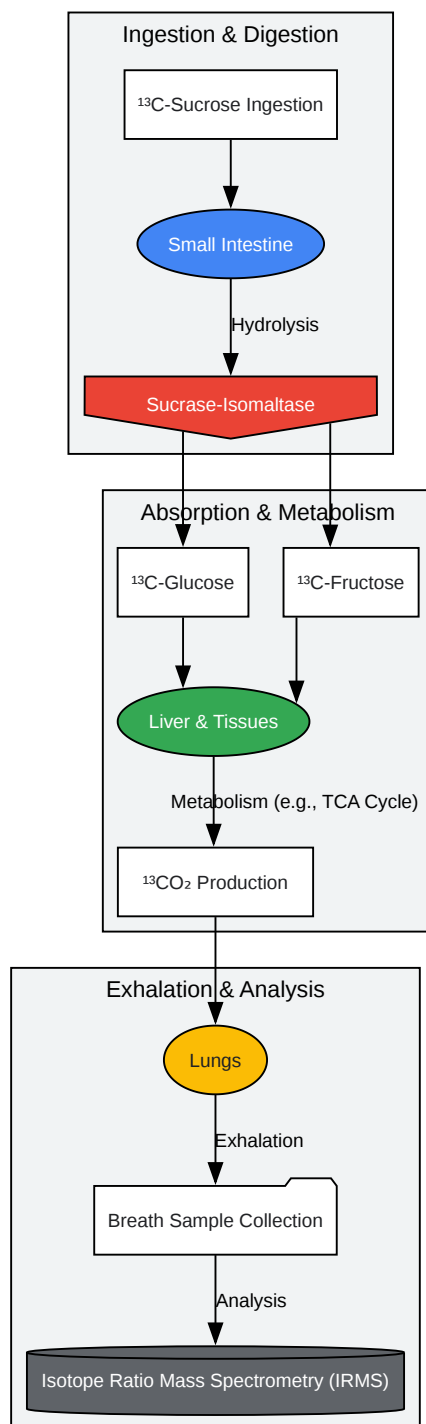
- **Baseline Breath Sample:** Before administering the ^{13}C -sucrose, two baseline breath samples are collected from the patient.
- **Substrate Ingestion:** A pre-measured dose of uniformly labeled ^{13}C -sucrose (U- ^{13}C sucrose), typically 0.3 mg/kg body weight, is dissolved in water and ingested by the patient.
- **Breath Sample Collection:** Breath samples are collected at regular intervals after ingestion. A common collection schedule is at 15, 30, 45, 60, 90, 120, 150, 180, 210, and 240 minutes. The samples are collected in specialized breath collection bags or tubes.

Sample Analysis

The collected breath samples are analyzed using Isotope Ratio Mass Spectrometry (IRMS) to determine the ratio of $^{13}\text{CO}_2$ to $^{12}\text{CO}_2$. The enrichment of $^{13}\text{CO}_2$ in the breath over time is indicative of the rate of sucrose digestion and absorption.

Metabolic Pathway and Experimental Workflow

The following diagram illustrates the metabolic fate of ^{13}C -labeled sucrose and the principle of the ^{13}C -Sucrose Breath Test.

Metabolic Pathway of ^{13}C -Sucrose and the ^{13}C -Sucrose Breath Test Workflow[Click to download full resolution via product page](#)Caption: Metabolic pathway of ^{13}C -sucrose and breath test workflow.

Applications in Research and Drug Development

The use of ^{13}C -labeled sucrose and other stable isotope tracers is a powerful technique in metabolic research. In drug development, the ^{13}C -Sucrose Breath Test can be employed to assess the impact of new chemical entities on intestinal function and enzyme activity. For instance, it can be used to evaluate potential side effects of drugs on the gastrointestinal mucosa. Furthermore, tracing the metabolic fate of ^{13}C -labeled compounds provides valuable insights into drug metabolism and pharmacokinetics.

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